

Essential Safety and Operational Protocols for Handling Furaptra (mag-fura-2)

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Compound of Interest

Compound Name: Furaptra

Cat. No.: B055009

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This document provides immediate safety, handling, and disposal protocols for **Furaptra**, also known as mag-fura-2, to ensure the safety of researchers, scientists, and drug development professionals. **Furaptra** is a fluorescent indicator used for measuring magnesium and high, transient calcium concentrations.^{[1][2][3][4][5][6][7]} It is available in various forms, including tetrasodium salt, tetrapotassium salt, and acetoxymethyl (AM) ester.^{[1][2][8][9][10]} While the salt forms are generally not classified as hazardous, the AM ester may present irritation risks.^{[8][9]} Adherence to standard laboratory safety practices is crucial.

Hazard Identification and Classification

The hazard classification for **Furaptra** varies by its form. The salt forms (tetrasodium and tetrapotassium) are generally not classified as hazardous under Regulation (EC) No 1272/2008 [CLP].^[8] However, the AM ester may be harmful if inhaled, swallowed, or absorbed through the skin and can cause eye and skin irritation.^[9] The toxicity of the tetrapotassium salt is currently unknown.^[4]

Hazard Summary Table:

| Form | HMIS Health Hazard | NFPA Health Hazard | GHS/CLP Classification | Potential Hazards |
|-------------------------------------|--------------------|--------------------|------------------------|---|
| Furaptra, 4Na+ (tetrasodium salt) | 0[8] | 0[8] | None[8] | Avoid direct contact and inhalation.[8] |
| Furaptra, AM ester | 0[9] | 0[9] | None[9] | May be harmful if inhaled, swallowed, or absorbed through the skin. May cause respiratory tract, skin, and eye irritation.[9] |
| Furaptra, 4K+ (tetrapotassium salt) | Not specified | Not specified | Not specified | Toxicity unknown. Avoid prolonged or repeated exposure.[4] |

Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling all forms of **Furaptra**.

Recommended Personal Protective Equipment:

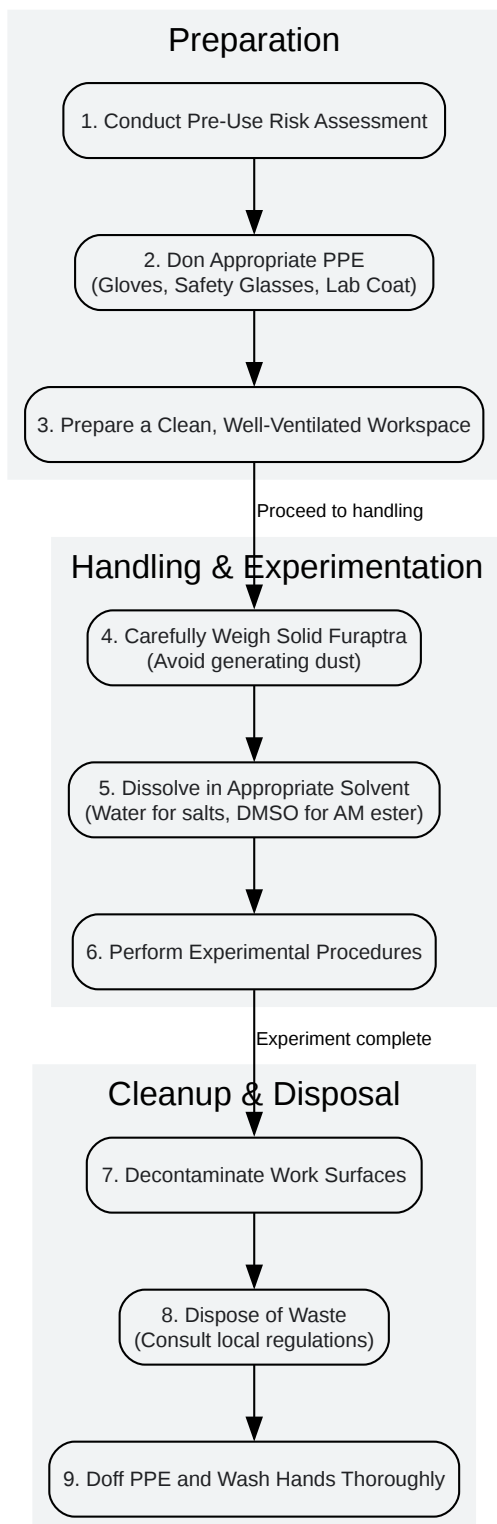
| Body Part | Equipment | Specification |
|-------------|---------------------------|---|
| Hands | Chemical-resistant gloves | Nitrile gloves are a suitable option. Always inspect gloves for integrity before use and use proper removal techniques to avoid skin contact. ^[8] |
| Eyes | Safety glasses | Must have side shields and conform to EN166 (EU) or NIOSH (US) standards. ^[8] |
| Respiratory | Respirator | Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU). ^[8] This is particularly important when handling the powder form to avoid inhalation. |
| Body | Laboratory coat | Standard lab coat to protect skin and clothing. |

Operational Plan: Step-by-Step Handling Procedures

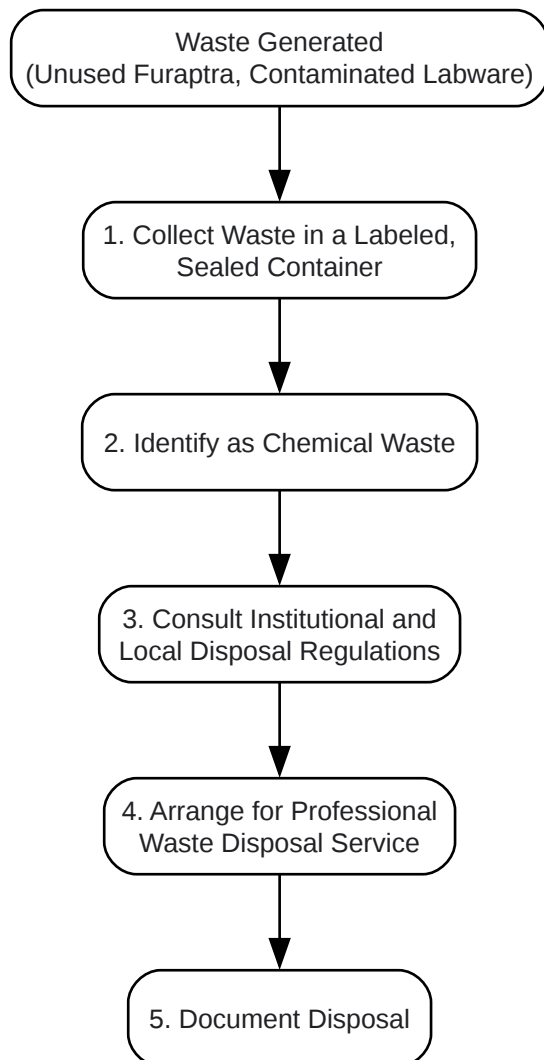
Adherence to a standardized workflow minimizes risks during the handling of **Furaptra**.

Experimental Workflow for Handling **Furaptra**:

Furaptra Handling Workflow



Furaptra Disposal Workflow

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